

Aliquat 336 chemical and physical properties

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Compound of Interest

Compound Name: Methyltrioctylammonium chloride

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An In-depth Technical Guide to the Core Chemical and Physical Properties of Aliquat 336

For Researchers, Scientists, and Drug Development Professionals

Abstract

Aliquat 336, a quaternary ammonium salt, is a versatile compound with significant applications in organic synthesis and analytical chemistry, particularly as a phase transfer catalyst and a metal extraction reagent.^{[1][2]} This technical guide provides a comprehensive overview of the core chemical and physical properties of Aliquat 336. It is intended to serve as a detailed resource for researchers, scientists, and professionals in drug development, offering precise data, experimental methodologies, and visual representations of its chemical structure and functional mechanisms. All quantitative data are summarized in structured tables for ease of comparison, and detailed, generalized experimental protocols for determining key physical properties are provided.

Chemical Identity

Aliquat 336 is a trade name for a mixture of methyltrioctyl/decylammonium chloride, with the C8 (octyl) chain being predominant.^{[1][2]} It is also known by several other names, including Starks' catalyst.^[1]

Identifier	Value
IUPAC Name	N-Methyl-N,N-dioctyloctan-1-aminium chloride[1][3]
Synonyms	Starks' catalyst, Tricaprylmethylammonium chloride, Methyltrioctylammonium chloride[1][4]
CAS Number	63393-96-4[1]
Molecular Formula	C ₂₅ H ₅₄ ClN[4]
Molecular Weight	404.16 g/mol [1]

Physicochemical Properties

Aliquat 336 is a viscous, colorless to pale yellow liquid at room temperature.[5] It is classified as an ionic liquid.[1]

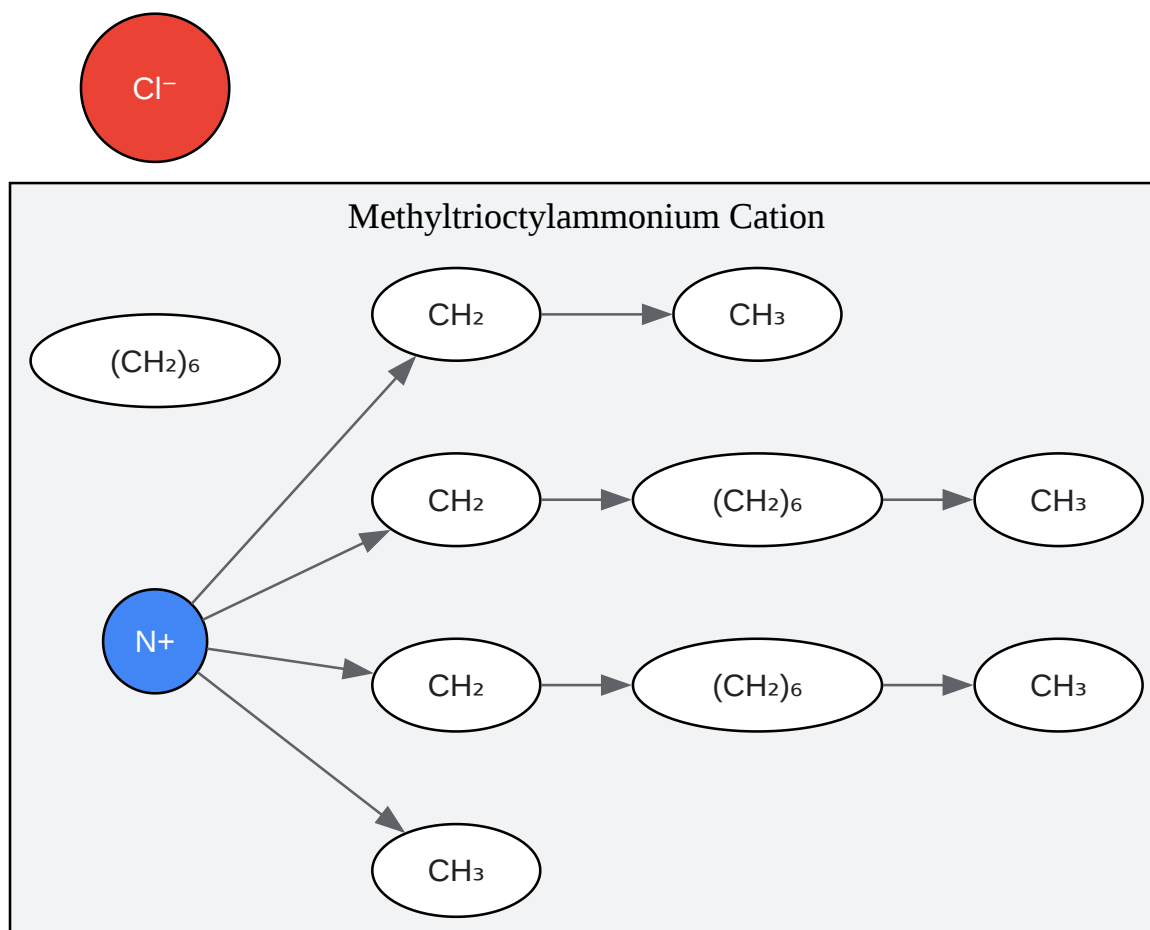
Physical Properties

The physical properties of Aliquat 336 are summarized in the table below. These properties are crucial for its application in various experimental and industrial settings.

Property	Value	Conditions
Appearance	Colorless to pale yellow viscous liquid	Room Temperature
Density	0.884 g/cm ³	25 °C[1]
Melting Point	-20 °C	
Boiling Point	225 °C	[1]
Viscosity	1500 mPa·s	30 °C[1]
Flash Point	113 °C	Closed cup[3]
Solubility	Partially soluble in water	[5]

Chemical Structure

The chemical structure of Aliquat 336 consists of a central nitrogen atom bonded to three octyl chains and one methyl group, with a chloride counter-ion.



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Chemical structure of the primary component of Aliquat 336.

Experimental Protocols

The determination of the physicochemical properties of viscous liquids like Aliquat 336 requires specific experimental methodologies. The following are generalized protocols based on standard laboratory techniques.

Density Determination (Pycnometer Method)

- **Preparation:** Clean and dry a pycnometer (a specific gravity bottle) and weigh it accurately (m_1).
- **Sample Introduction:** Fill the pycnometer with Aliquat 336, ensuring no air bubbles are trapped. A gentle warming of the sample can reduce viscosity and facilitate the removal of air bubbles.
- **Equilibration:** Place the filled pycnometer in a constant temperature bath (e.g., 25 °C) until it reaches thermal equilibrium.
- **Volume Adjustment:** Adjust the volume of the liquid to the pycnometer's calibration mark.
- **Weighing:** Reweigh the pycnometer containing the sample (m_2).
- **Calibration:** Repeat the procedure with a reference liquid of known density, such as deionized water, to determine the exact volume of the pycnometer.
- **Calculation:** The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$, where V is the volume of the pycnometer. For viscous materials with entrapped air, a dilution method with a suitable solvent may be necessary to obtain an accurate measurement.[\[6\]](#)[\[7\]](#)

Melting Point Determination (Capillary Method)

- **Sample Preparation:** A small amount of Aliquat 336 is introduced into a capillary tube.
- **Apparatus Setup:** The capillary tube is attached to a thermometer and placed in a melting point apparatus, such as a Thiele tube or a modern digital instrument.[\[8\]](#)
- **Heating:** The apparatus is heated slowly and steadily.
- **Observation:** The temperature at which the solid begins to melt and the temperature at which it becomes completely liquid are recorded. For a pure substance, this range should be narrow. Given Aliquat 336's low melting point, a cooling bath would be required.

Boiling Point Determination (Distillation Method)

- **Apparatus Setup:** A standard distillation apparatus is assembled, consisting of a round-bottom flask, a condenser, a thermometer, and a receiving flask.

- **Sample Introduction:** A measured volume of Aliquat 336 and a few boiling chips are placed in the round-bottom flask.
- **Heating:** The flask is heated gently.
- **Observation:** The temperature is recorded when the liquid begins to boil and a stable temperature is observed on the thermometer as the vapor condenses and collects in the receiving flask. This stable temperature is the boiling point.^[9]

Viscosity Determination (Rotational Viscometer)

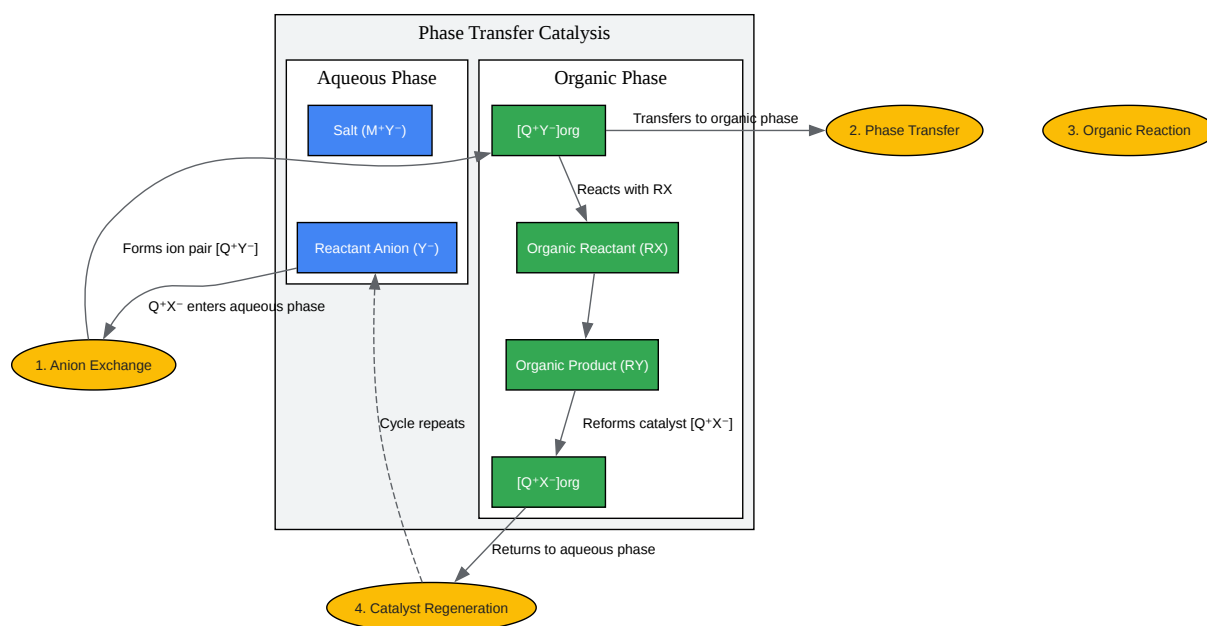
- **Instrument Setup:** A rotational viscometer with a suitable spindle is selected based on the expected viscosity of Aliquat 336.
- **Sample Preparation:** A sample of Aliquat 336 is placed in a container, and the viscometer spindle is immersed in the liquid to the specified depth.
- **Measurement:** The spindle is rotated at a constant speed, and the torque required to overcome the viscous drag of the fluid is measured.
- **Calculation:** The instrument's software or calibration charts are used to convert the torque reading into a viscosity value in units of millipascal-seconds (mPa·s) or centipoise (cP).^[10]

Applications in Research and Development

Aliquat 336 is widely recognized for its role as a phase-transfer catalyst in organic synthesis.^[5] It facilitates the reaction between reactants located in different immiscible phases (e.g., an aqueous phase and an organic phase) by transporting one of the reactants across the phase boundary.

Phase Transfer Catalysis Mechanism

The general mechanism of phase transfer catalysis involving Aliquat 336 can be illustrated as follows:



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Mechanism of Aliquat 336 as a phase transfer catalyst.

In this process, the quaternary ammonium cation (Q^+) of Aliquat 336 pairs with the reactant anion (Y^-) in the aqueous phase, forming an ion pair that is soluble in the organic phase. This ion pair then migrates into the organic phase, where the anion reacts with the organic substrate (RX). The resulting product (RY) remains in the organic phase, and the catalyst cation (Q^+) pairs with the leaving group (X^-) and returns to the aqueous phase to repeat the cycle.

Metal Extraction

Aliquat 336 is also employed as an extractant in hydrometallurgy for the recovery of various metals from aqueous solutions.[1] Its ability to form ion pairs with metal-anion complexes allows for their selective extraction into an organic phase.

Safety and Handling

Aliquat 336 is a hazardous substance and should be handled with appropriate safety precautions. It is toxic if swallowed and causes severe skin burns and eye damage.[11] It is also very toxic to aquatic life with long-lasting effects.[11]

Hazard Statement	Description
H301	Toxic if swallowed
H314	Causes severe skin burns and eye damage
H318	Causes serious eye damage
H360	May damage fertility or the unborn child
H373	May cause damage to organs through prolonged or repeated exposure
H410	Very toxic to aquatic life with long lasting effects

Precautionary Measures:

- Wear protective gloves, protective clothing, eye protection, and face protection.
- Use only outdoors or in a well-ventilated area.
- Avoid release to the environment.
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical advice.
- If swallowed, immediately call a poison center or doctor.

Conclusion

Aliquat 336 is a quaternary ammonium salt with a unique combination of properties that make it highly valuable in various scientific and industrial applications. Its efficacy as a phase transfer catalyst and a metal extractant is well-established. This guide has provided a detailed overview of its core chemical and physical properties, along with generalized experimental protocols and a summary of its primary applications and safety considerations. A thorough understanding of these characteristics is essential for its safe and effective use in research and development.

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